Validating the Insecticidal Spectrum of Sulcofuron: A Comparative Guide

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Compound of Interest

Compound Name:	*Sulcofuron*
CAS No.:	*24019-05-4*
Cat. No.:	*B1193893*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the insecticidal spectrum and performance of **Sulcofuron**, an organochlorine insecticide historically used for mothproofing textiles. Due to its status as an obsolete pesticide, publicly available quantitative performance data is scarce. This document synthesizes the available information and draws comparisons with contemporary alternatives, namely the synthetic pyrethroids permethrin, bifenthrin, and cypermethrin. The information is intended to aid researchers in understanding the insecticidal properties of **Sulcofuron** and its alternatives.

Executive Summary

Sulcofuron was primarily employed as a durable mothproofing agent for woolen products, targeting keratin-digesting insect larvae such as the common clothes moth (Tineola bisselliella) and the varied carpet beetle (Anthrenus verbasci). Its mechanism of action is reported to be the inhibition of keratinase, an enzyme essential for the digestion of wool fibers by these pests. In contrast, modern alternatives like permethrin, bifenthrin, and cypermethrin are broad-spectrum neurotoxins that act on the sodium channels of insect nervous systems. While direct, peer-

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reviewed comparative studies with quantitative efficacy data for **Sulcofuron** are not readily available, this guide compiles relevant information to facilitate an objective assessment.

Comparative Performance Data

The following table summarizes the available data on the efficacy of **Sulcofuron** and its alternatives against key keratin-digesting pests. It is important to note the limited availability of standardized toxicological data (e.g., LC50, LD50) for **Sulcofuron**, necessitating the use of minimum effective concentration data from industry standards.

Active Ingredient	Chemical Class	Target Pests	Efficacy Data	Source(s)
Sulcofuron	Organochlorine	Tineola bisselliella (Clothes moth), Anthrenus verbasci (Carpet beetle)	Minimum Concentration on Wool (post-fastness testing): 3175 ppm (mg/kg)	[1]
Permethrin	Synthetic Pyrethroid	Tineola bisselliella, Anthrenus spp.	Minimum Concentration on Wool (post-fastness testing): 35 - 181 ppm (depending on protection level)	[1]
Bifenthrin	Synthetic Pyrethroid	Anthrenus spp. and other stored product pests	Minimum Concentration on Wool (post-fastness testing): 6.6 ppm	[1]
Cypermethrin	Synthetic Pyrethroid	Tineola bisselliella, Anthrenus spp.	Effective in reducing damage from carpet beetles and clothes moths.	[2][3]

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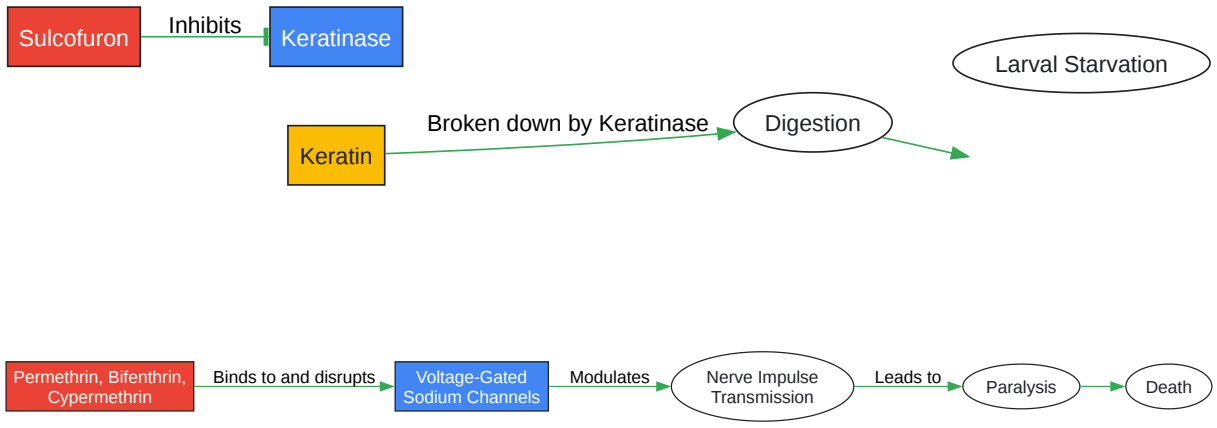
Note: The minimum concentrations listed from the Woolmark specification represent the amount of active ingredient required on the wool to achieve a satisfactory level of protection after undergoing fastness testing, not necessarily a direct measure of lethal concentration (LC50).

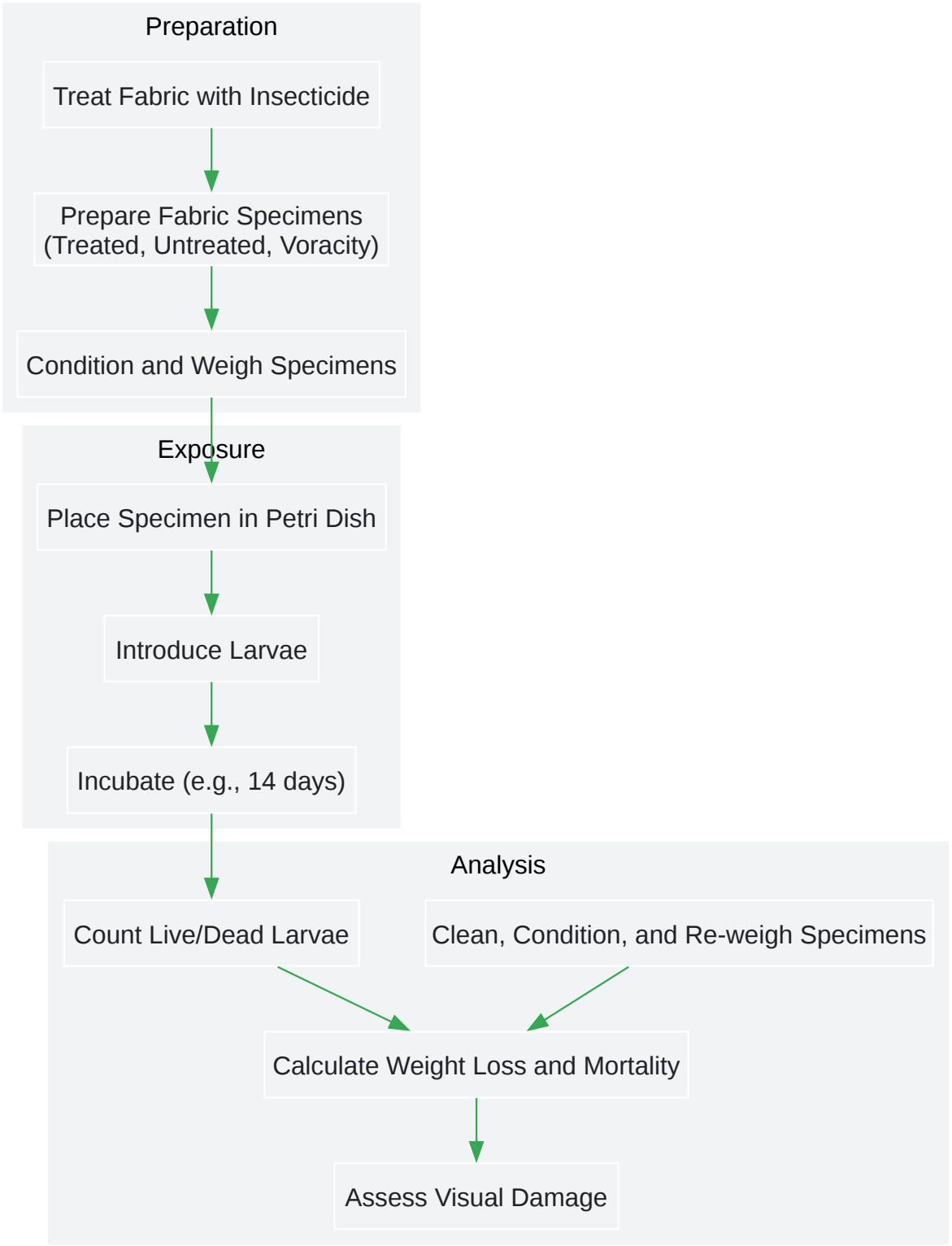
Mechanism of Action

The insecticidal activity of these compounds is achieved through distinct biochemical pathways.

Sulcofuron: Keratinase Inhibition

Sulcofuron's targeted efficacy against wool pests stems from its ability to inhibit keratinase enzymes. These enzymes are crucial for the larvae of species like Tineola bisselliella and Anthrenus verbasci to break down the complex protein structure of keratin in wool and other animal fibers for digestion. By inhibiting this enzyme, **Sulcofuron** effectively prevents the larvae from obtaining nourishment, leading to starvation and death.





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